

An In-depth Technical Guide to N-Methylsuccinimide: Chemical Properties and Structure

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Compound of Interest

Compound Name: *N-Methylsuccinimide*

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Abstract

N-Methylsuccinimide (NMS) is a cyclic imide that serves as a significant molecule in both industrial and research settings. Structurally, it is the N-methylated derivative of succinimide, featuring a five-membered pyrrolidine-2,5-dione ring.^{[1][2]} While it is a valuable building block in organic synthesis for introducing N-methyl groups, its primary significance in contemporary research lies in its role as a key metabolite of N-methyl-2-pyrrolidone (NMP).^{[2][3]} NMP is a widely used industrial solvent, and the presence of **N-Methylsuccinimide** in plasma and urine is a critical biomarker for monitoring human exposure.^{[2][3][4]} This document provides a comprehensive overview of the chemical properties, structure, and relevant experimental protocols for **N-Methylsuccinimide**.

Chemical Structure and Identification

N-Methylsuccinimide is classified as a cyclic imide and a heterocyclic compound.^[2] Its core is a five-membered ring comprising four carbon atoms and one nitrogen atom, with two carbonyl groups attached to the carbons adjacent to the nitrogen.^{[1][2]} The systematic IUPAC name is 1-methylpyrrolidine-2,5-dione.^{[2][5]} The molecule possesses a planar structure, which is a key factor influencing its chemical reactivity and interactions.^[2]

Caption: 2D chemical structure of **N-Methylsuccinimide**.

Physicochemical Properties

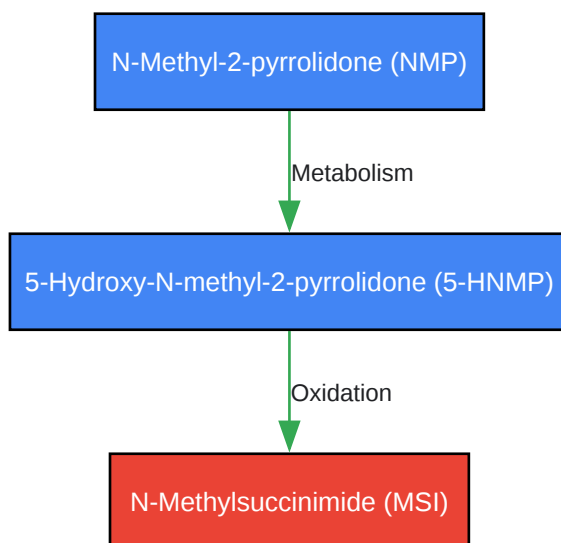
N-Methylsuccinimide is a white crystalline solid at room temperature.[3][5][6] It is sparingly soluble in water but shows good solubility in organic solvents such as acetone, ethanol, and chloroform.[6]

Property	Value	Reference
Molecular Formula	C ₅ H ₇ NO ₂	[1][5][7]
Molecular Weight	113.11 g/mol	[5][7][8]
Melting Point	61-70 °C	[3][7][9]
Boiling Point	234-235 °C	[3][9]
Density	1.2 ± 0.1 g/cm ³	[7]
Vapor Pressure	0.000192 mmHg	[5]
Flash Point	105.9 ± 11.1 °C	[7]
LogP	-0.95	[7]
pKa (Predicted)	-1.34 ± 0.20	[6]
Appearance	White crystalline solid	[3][5][6]
CAS Number	1121-07-9	[1][5][7]
InChI Key	KYEACNNYFNZCST-UHFFFAOYSA-N	[1][5][9]

Role as a Metabolite and Biomarker

N-Methylsuccinimide is a major metabolite of the industrial solvent N-methyl-2-pyrrolidone (NMP).[2][3] Exposure to NMP leads to its metabolism in the body, forming several byproducts. A key pathway involves the oxidation of 5-hydroxy-N-methyl-2-pyrrolidone (5-HNMP) to **N-Methylsuccinimide** (MSI).[2] Consequently, the quantification of MSI in urine and plasma

serves as a reliable biomarker for monitoring occupational and environmental exposure to NMP.[2][4]



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Caption: Metabolic pathway of NMP to **N-Methylsuccinimide**.

Experimental Protocols

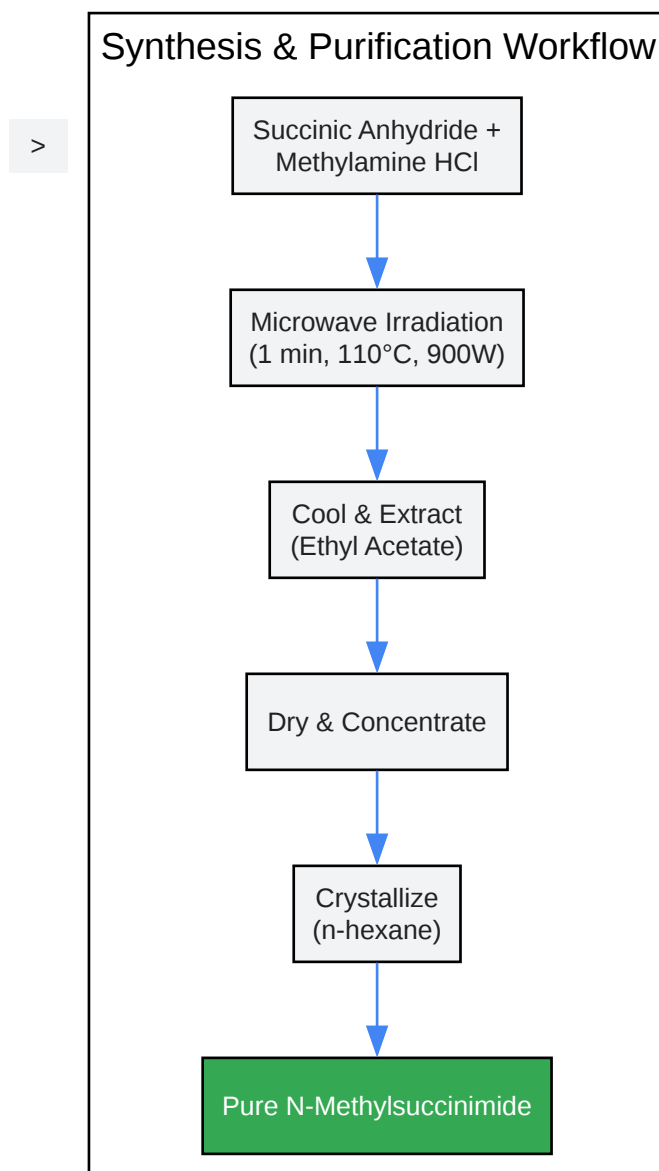
Synthesis: Microwave-Assisted Reaction

A rapid and efficient method for synthesizing **N-Methylsuccinimide** involves the microwave-assisted reaction of succinic anhydride and methylamine hydrochloride.[10]

Methodology:

- Charge a 25 ml round-bottomed flask with succinic anhydride (4.0 mmol) and methylamine hydrochloride (4.5 mmol).[10]
- Place the flask in a microwave reactor fitted with a condenser.[10]
- Irradiate the mixture at 110°C with an energy input of 900 W for 1 minute.[10]
- After irradiation, cool the reaction mixture to room temperature.[10]
- Extract the product with ethyl acetate.[10]

- Combine the organic layers, dry over anhydrous sodium sulphate, and concentrate under reduced pressure to obtain the crude product.[10]
- Purify the crude product by crystallization with n-hexane to yield pure **N-Methylsuccinimide**. A 90% yield is reported for this method.[10]



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Caption: Workflow for the synthesis of **N-Methylsuccinimide**.

Analytical Method: Quantification in Urine and Plasma

A validated method for the determination of **N-Methylsuccinimide** (MSI) in human urine and plasma utilizes solid-phase extraction (SPE) followed by gas chromatography-mass spectrometry (GC-MS).^[4]

Methodology:

- Sample Preparation: Acidify urine or plasma samples.
- Solid-Phase Extraction (SPE):
 - Condition a C8 SPE cartridge.
 - Apply the acidified sample to the cartridge.
 - Wash the cartridge to remove interferences.
 - Elute MSI and other metabolites from the cartridge.
- Derivatization (if necessary): Prepare the eluate for GC-MS analysis.
- GC-MS Analysis:
 - Inject the prepared sample into a gas chromatograph coupled with a mass spectrometer.
 - The analysis is typically performed in the negative-ion chemical ionization (NICI) mode for high sensitivity.^[4]
- Quantification:
 - Use an internal standard for accurate quantification.
 - The reported detection limit for MSI is 3 ng/ml in urine and 1 ng/ml in plasma.^[4] The intra-day precision is 2-6% in urine and 2% in plasma.^[4]

Applications in Research and Synthesis

Beyond its role as a biomarker, **N-Methylsuccinimide** is a versatile compound in chemical research.

- **Model Compound:** It is used as a model compound to investigate the mechanisms of fundamental chemical processes, such as enolization, using density-functional theory (DFT) calculations.[2][3][11]
- **Building Block:** In organic synthesis, NMS serves as a valuable reagent for introducing N-methyl groups into various molecular frameworks.[2]
- **Peptide Synthesis:** The compound can act as a coupling reagent, facilitating the formation of peptide bonds between amino acids.[6]
- **Pharmacological Scaffolding:** The succinimide ring is a key scaffold in medicinal chemistry. Derivatives have been shown to possess a range of biological activities, including anticonvulsant, anti-inflammatory, and antimicrobial properties.[2]

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